

Application Notes: High-Throughput Screening of X80, a Novel Kinase Y Inhibitor

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Compound of Interest

Compound Name: X80

Cat. No.: B3340197

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Introduction

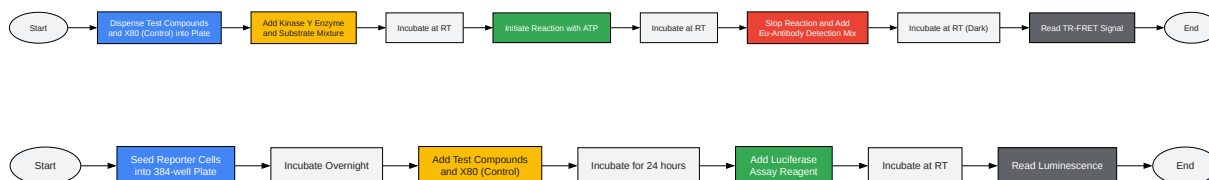
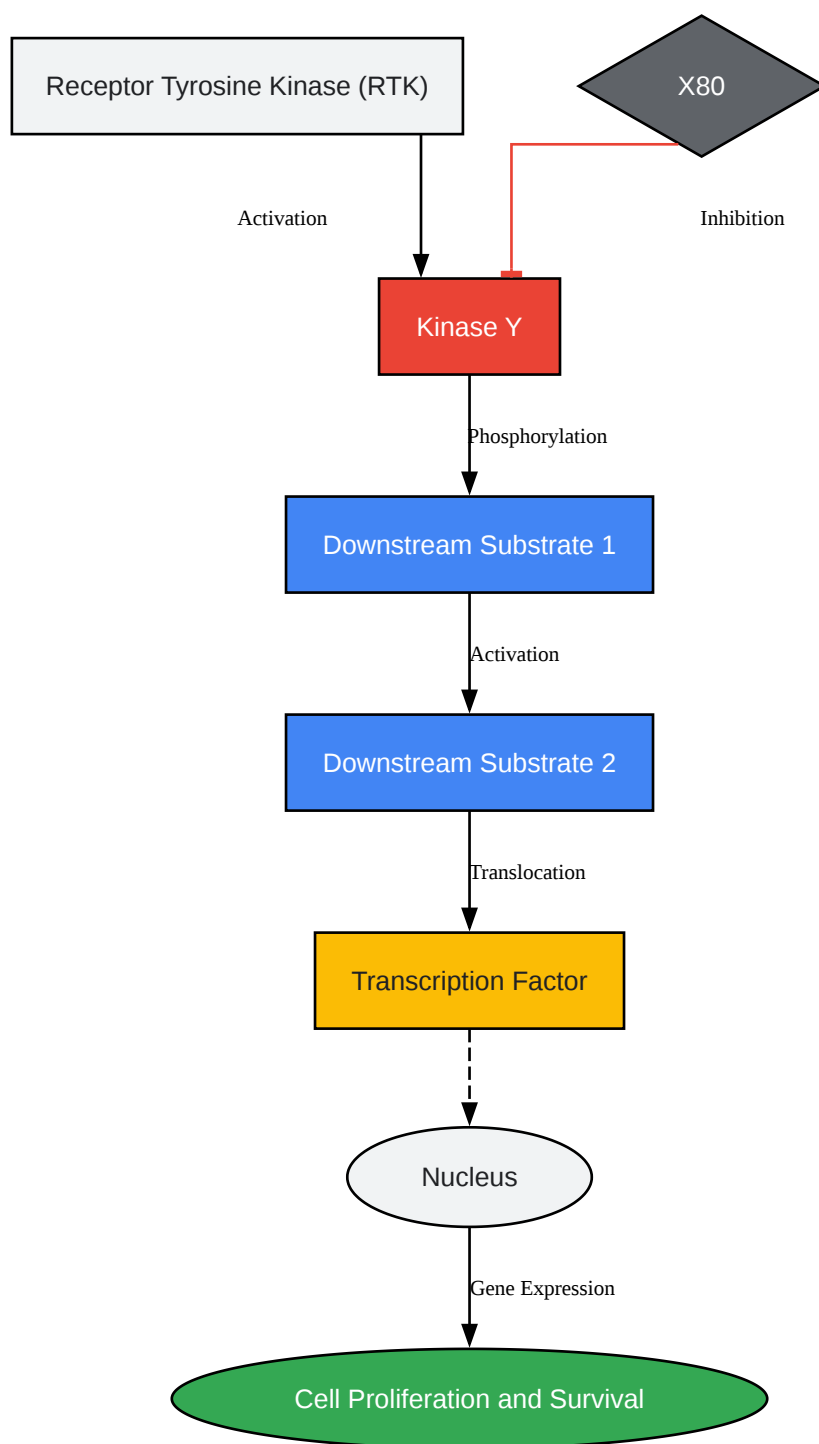
X80 is a potent and selective small molecule inhibitor of Kinase Y, a serine/threonine kinase implicated in the aberrant proliferation of cancer cells. Overexpression and constitutive activation of Kinase Y have been identified in various tumor types, making it a compelling target for therapeutic intervention. These application notes provide a comprehensive overview of the use of **X80** in high-throughput screening (HTS) to identify and characterize novel inhibitors of Kinase Y.

Mechanism of Action

X80 acts as an ATP-competitive inhibitor of Kinase Y, binding to the enzyme's active site and preventing the phosphorylation of its downstream substrates. This blockade of the Kinase Y signaling cascade leads to cell cycle arrest and apoptosis in cancer cells dependent on this pathway. The high selectivity of **X80** for Kinase Y minimizes off-target effects, making it a promising candidate for further drug development.

Signaling Pathway of Kinase Y in Cancer

The following diagram illustrates the hypothetical signaling pathway in which Kinase Y is a critical component. Upon activation by an upstream receptor tyrosine kinase (RTK), Kinase Y phosphorylates a series of downstream effectors, ultimately leading to the transcription of genes that promote cell proliferation and survival.



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